

Definitive Guide: Determination of Absolute Configuration of Methyl 2-cyclopropyl-2-hydroxyacetate

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Compound of Interest

Compound Name: *Methyl 2-cyclopropyl-2-hydroxyacetate*
CAS No.: 98730-93-9
Cat. No.: B2699926

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Executive Summary

Methyl 2-cyclopropyl-2-hydroxyacetate is a critical chiral building block in the synthesis of antiviral agents and specific receptor agonists. Its structural uniqueness lies in the cyclopropyl group, which imparts significant steric bulk and unique electronic properties adjacent to the chiral center.

For researchers facing an unknown sample of this molecule, the determination of its absolute configuration (

or

) is a non-trivial challenge due to its physical state—typically a viscous oil or low-melting solid—which complicates direct X-ray analysis.

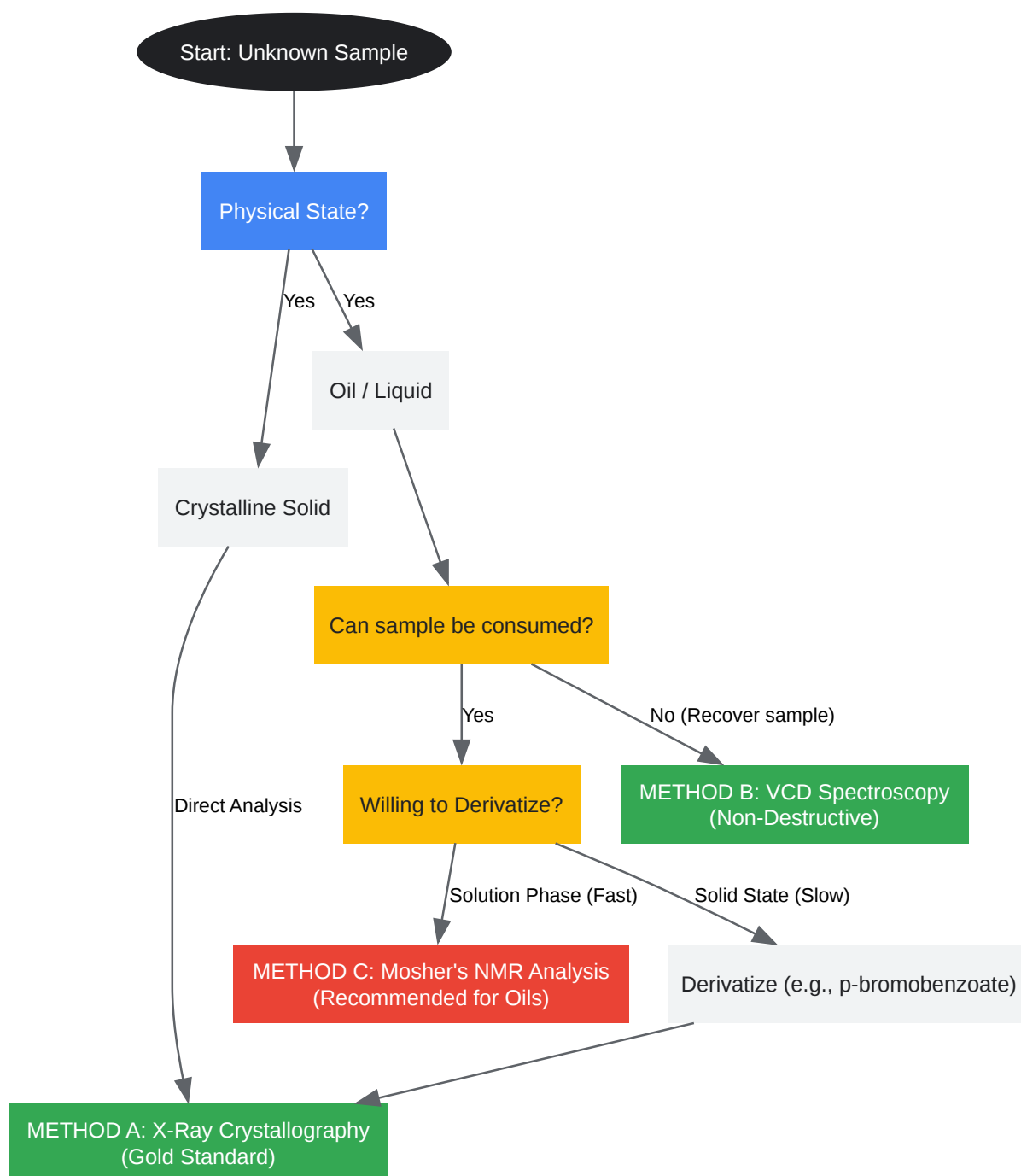
This guide objectively compares the three primary methodologies for configuration assignment: Mosher's NMR Method, Vibrational Circular Dichroism (VCD), and X-Ray Crystallography.

Based on experimental efficiency and reliability for

-hydroxy esters, Mosher's Method is identified as the primary recommendation, with VCD as a non-destructive alternative.

Part 1: Decision Matrix & Comparative Analysis

Before detailing specific protocols, use this decision matrix to select the optimal method based on your sample constraints.



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Figure 1: Strategic workflow for selecting the absolute configuration determination method.

Comparative Performance Table

Feature	Mosher's Method (NMR)	VCD Spectroscopy	X-Ray Crystallography
Suitability for Substrate	High. Ideal for oils/liquids like methyl 2-cyclopropyl-2-hydroxyacetate.	Medium-High. Good for oils, but requires high concentration (~20 mg/mL).	Low (Direct). Likely requires derivatization to induce crystallization.
Sample Requirement	~5–10 mg (Destructive/Derivatized).[1]	~20–50 mg (Non-destructive).	Single crystal (often requires >50 mg for screening).
Turnaround Time	24–48 Hours.	2–5 Days (includes DFT calculations).	1–2 Weeks (crystallization dependent).[2]
Reliability	High (Self-validating via).	High (Dependent on calculation quality).	Absolute (Definitive). [3][4]
Cost	Low (Standard NMR reagents).	Medium (Instrument access + Computing). [1]	High (Instrument access + Labor).

Part 2: Technical Deep Dive & Methodologies

Method A: The Solution-Phase Standard (Mosher's Method)

Status: Recommended Primary Method

For

-hydroxy esters, the "Modified Mosher's Method" is the industry standard. It relies on the magnetic anisotropy of the phenyl group in

-methoxy-

-trifluoromethylphenylacetic acid (MTPA) esters.

The Mechanism

You will synthesize two diastereomers: the

-MTPA ester and the

-MTPA ester.^[2]^[4]

- Note on Nomenclature: Reacting the alcohol with

-MTPA-Cl yields the

-ester (due to Cahn-Ingold-Prelog priority changes at the auxiliary center).
- Shielding Effect: In the preferred conformer, the phenyl group of the MTPA auxiliary shields the protons that are cis to it. By subtracting the chemical shifts (

), you can map the topology of the molecule.

Analysis of Methyl 2-cyclopropyl-2-hydroxyacetate

For this specific substrate, the two key substituents flanking the chiral center are:

- The Cyclopropyl Group (

): Distinctive high-field multiplets (

ppm).
- The Methyl Ester Group (

): A sharp singlet (

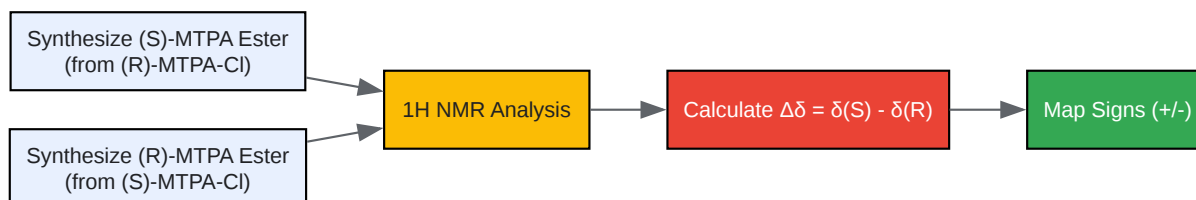
ppm).

If

for the cyclopropyl protons, the cyclopropyl group is on the side shielded by the phenyl ring in the

-ester but not the

-ester.



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Figure 2: The Modified Mosher's Analysis Workflow.

Method B: Vibrational Circular Dichroism (VCD)

Status: Best Non-Destructive Alternative

VCD measures the differential absorption of left and right circularly polarized infrared light.^{[5][6]} Unlike optical rotation (which is a single number at a single wavelength), VCD provides a rich spectrum of vibrational transitions.

- Why it works here: The carbonyl stretch of the ester () and the cyclopropyl C-H stretches provide distinct chiral signatures.
- The Workflow:
 - Acquire experimental VCD spectrum of the oil (neat or in).
 - Perform DFT calculations (B3LYP/6-31G* or higher) for both and enantiomers.
 - Compare the experimental spectrum to the calculated "digital twins."

Method C: X-Ray Crystallography

Status: Definitive but Difficult

Direct X-ray analysis requires a single crystal. **Methyl 2-cyclopropyl-2-hydroxyacetate** is likely an oil. To use this method, you must derivatize the hydroxyl group with a "heavy atom" carrier that also aids crystallization.

- Recommended Derivative:

-Bromobenzoate or 3,5-Dinitrobenzoate.

- Protocol: React the substrate with

-bromobenzoyl chloride/pyridine. Recrystallize from Hexane/EtOAc. The heavy bromine atom facilitates phase determination via anomalous scattering if the crystal is small or weakly diffracting.

Part 3: Detailed Experimental Protocol (Mosher's Method)

This protocol is designed for the in situ preparation of Mosher esters, which is sufficient for assignment and minimizes sample loss.

Materials

- Substrate: **Methyl 2-cyclopropyl-2-hydroxyacetate** (~10 mg).
- Reagents:
 - MTPA-Cl and
 - MTPA-Cl.[3]
- Base: Dry Pyridine-d5 (serves as solvent and base) or Pyridine/CDCl₃.
- Equipment: 500 MHz NMR (recommended for resolution of cyclopropyl multiplets).

Step-by-Step Procedure

- Sample Preparation: Divide the substrate into two NMR tubes (approx 5 mg or 0.04 mmol each).
 - Tube A (for S-ester): Dissolve in 0.5 mL

+ 20

dry pyridine.
 - Tube B (for R-ester): Dissolve in 0.5 mL

+ 20

dry pyridine.
- Derivatization:
 - To Tube A, add 10-15

of

-MTPA-Cl. (Note: R-acid chloride gives S-ester).[3]
 - To Tube B, add 10-15

of

-MTPA-Cl. (Note: S-acid chloride gives R-ester).
 - Reaction: Shake well and allow to stand at room temperature for 1-2 hours. The reaction is typically instantaneous for primary/secondary alcohols.
- Monitoring: Check the reaction progress by monitoring the shift of the

-proton (the proton on C2). It typically shifts downfield (deshielded) upon esterification (from ~4.0 ppm to ~5.0-5.5 ppm).
- Data Acquisition: Acquire

NMR spectra for both tubes. Focus on:

- The methoxy singlet of the ester (approx 3.7 ppm).
- The cyclopropyl protons (complex multiplets 0.3-0.6 ppm).
- The single proton at the chiral center (C2-H).
- Data Analysis (
Calculation): Construct a table for the chemical shifts:
 - Interpretation:
 - Draw the molecule in the standard Mosher projection (MTPA phenyl group eclipsing the carbonyl).
 - Protons with positive

reside on the right side of the plane (unshielded in S, shielded in R).
 - Protons with negative

reside on the left side of the plane (shielded in S, unshielded in R).
 - Self-Validating Check: The values for the cyclopropyl group and the methyl ester group must have opposite signs. If both are positive, the derivatization failed or the conformation is distorted (unlikely for this simple ester).

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